

# Personal protective equipment for handling Propionylglycine

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## Compound of Interest

Compound Name: Propionylglycine

Cat. No.: B026123

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## Essential Safety and Handling of Propionylglycine

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides immediate and essential safety and logistical information for the handling of **Propionylglycine**, including operational and disposal plans.

## Hazard Identification and Personal Protective Equipment

**Propionylglycine** is classified as harmful if swallowed, in contact with skin, or if inhaled[1]. Therefore, strict adherence to personal protective equipment (PPE) guidelines is mandatory to ensure personnel safety.

Hazard	GHS Classification	Precautionary Statement
Oral Toxicity	Acute toxicity (Category 4)	H302: Harmful if swallowed
Dermal Toxicity	Acute toxicity (Category 4)	H312: Harmful in contact with skin[1]
Inhalation Toxicity	Acute toxicity (Category 4)	H332: Harmful if inhaled[1]

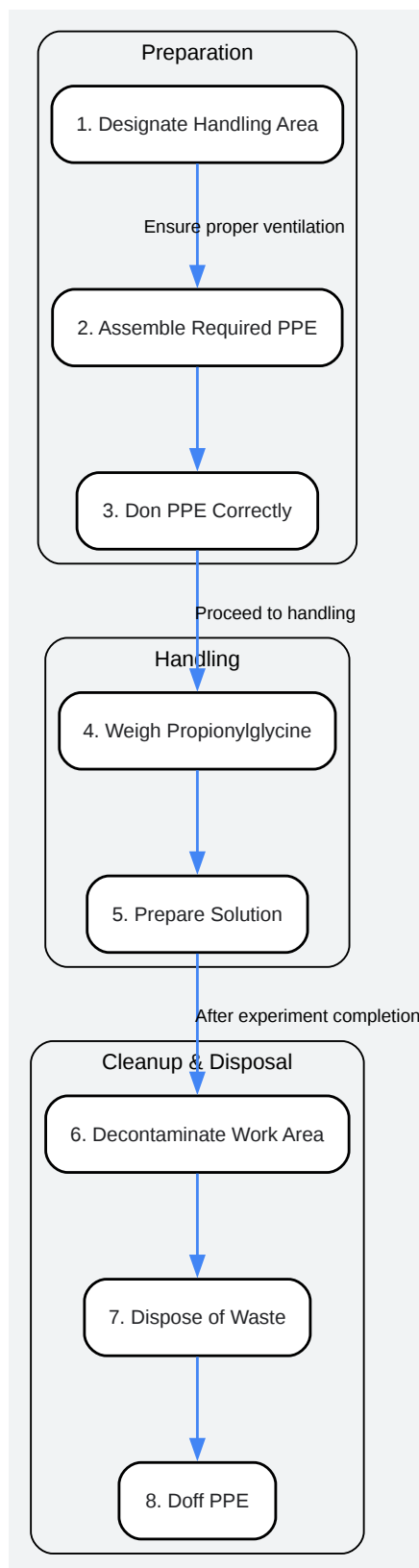
Table 1: Summary of **Propionylglycine** Hazards.

To mitigate these risks, the following personal protective equipment is required:

- Respiratory Protection: A NIOSH/MSHA or European Standard EN 149 approved respirator should be worn[1].
- Hand Protection: Wear compatible chemical-resistant gloves to prevent skin exposure[1].
- Eye Protection: Use appropriate protective eyeglasses or chemical safety goggles as described by OSHA[1].
- Body Protection: Wear compatible chemical-resistant clothing to prevent skin exposure[1].

## Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **Propionylglycine** is crucial to minimize exposure and ensure a safe laboratory environment.



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Figure 1: Workflow for the safe handling of **Propionylglycine**.

### 1. Preparation:

- Designate a specific area for handling **Propionylglycine**, preferably within a chemical fume hood to ensure adequate ventilation.
- Assemble all necessary PPE as outlined in the table above.
- Don the PPE correctly before entering the designated handling area.

### 2. Handling:

- Weighing: When weighing the solid compound, do so in a manner that minimizes dust generation.
- Solution Preparation: If preparing a solution, add the solid **Propionylglycine** to the solvent slowly to avoid splashing.

### 3. Post-Handling:

- Decontamination: Thoroughly decontaminate all surfaces and equipment that came into contact with **Propionylglycine** using an appropriate cleaning agent.
- Waste Disposal: Segregate all waste materials (e.g., contaminated gloves, wipes, and excess chemical) for proper disposal.

## Disposal Plan

Proper disposal of **Propionylglycine** and its contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- Chemical Waste: Dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber[1].
- Contaminated Materials: All disposable items that have come into contact with **Propionylglycine**, such as gloves, paper towels, and pipette tips, should be collected in a designated, sealed waste container and disposed of as chemical waste.
- Regulations: Always follow local, state, and federal regulations for hazardous waste disposal.

## Emergency Procedures

In the event of an exposure, immediate action is necessary.

- If Swallowed: Call a POISON CENTER or doctor/physician if you feel unwell[1].
- If on Skin: Wash with plenty of soap and water[1].
- If Inhaled: Remove the casualty to fresh air and keep them at rest in a position comfortable for breathing[1].
- General Advice: In all cases of exposure, seek medical attention. Wash contaminated clothing before reuse[1].

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## References

- 1. biosynth.com [biosynth.com]
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